

# toxicity and safety profile of 1-(3-Chlorophenyl)-3-(2-methylphenyl)urea

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## Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-3-(2-methylphenyl)urea

CAS No.: 13143-21-0

Cat. No.: B083661

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## Toxicity and Safety Profile: 1-(3-Chlorophenyl)-3-(2-methylphenyl)urea

Technical Guide & Risk Assessment

### Executive Summary

**1-(3-Chlorophenyl)-3-(2-methylphenyl)urea** is a lipophilic diarylurea derivative. While often utilized in structure-activity studies for kinase inhibition or agrochemical efficacy, its safety profile is dominated by its metabolic instability and potential to release toxic aniline derivatives.

**Critical Hazard Alert:** This compound contains a 2-methylphenyl (o-tolyl) moiety. Metabolic hydrolysis or environmental degradation yields o-Toluidine, a known Group 1 Carcinogen (IARC) linked to bladder cancer. Consequently, this compound must be handled with High Containment (Band 4/5) protocols, treating it as a potential carcinogen and methemoglobinemia inducer.

## Chemical Identity & Physicochemical Properties

Understanding the physical state is crucial for predicting bioavailability and exposure routes.

| Property             | Value<br>(Predicted/Experimental)                  | Significance                                                                   |
|----------------------|----------------------------------------------------|--------------------------------------------------------------------------------|
| Chemical Structure   | Diarylurea linkage                                 | Stable solid; hydrolyzes in strong acid/base.                                  |
| Molecular Formula    | C <sub>14</sub> H <sub>13</sub> ClN <sub>2</sub> O | Moderate molecular weight (260.72 g/mol ).                                     |
| LogP (Octanol/Water) | ~3.5 – 4.2                                         | High Lipophilicity. Potential for bioaccumulation and rapid dermal absorption. |
| Solubility           | Low in water; High in DMSO, Ethanol                | Requires organic solvents for bioassays; persistent in aquatic sediments.      |
| Melting Point        | ~180–200 °C (Typical for diarylureas)              | Solid at room temperature; inhalation risk limited to dust.                    |

## Mechanism of Toxicity & Metabolic Activation

The toxicity of diarylureas is rarely driven by the intact molecule alone but rather by its bioactivation and degradation products.

### Metabolic Hydrolysis Pathway

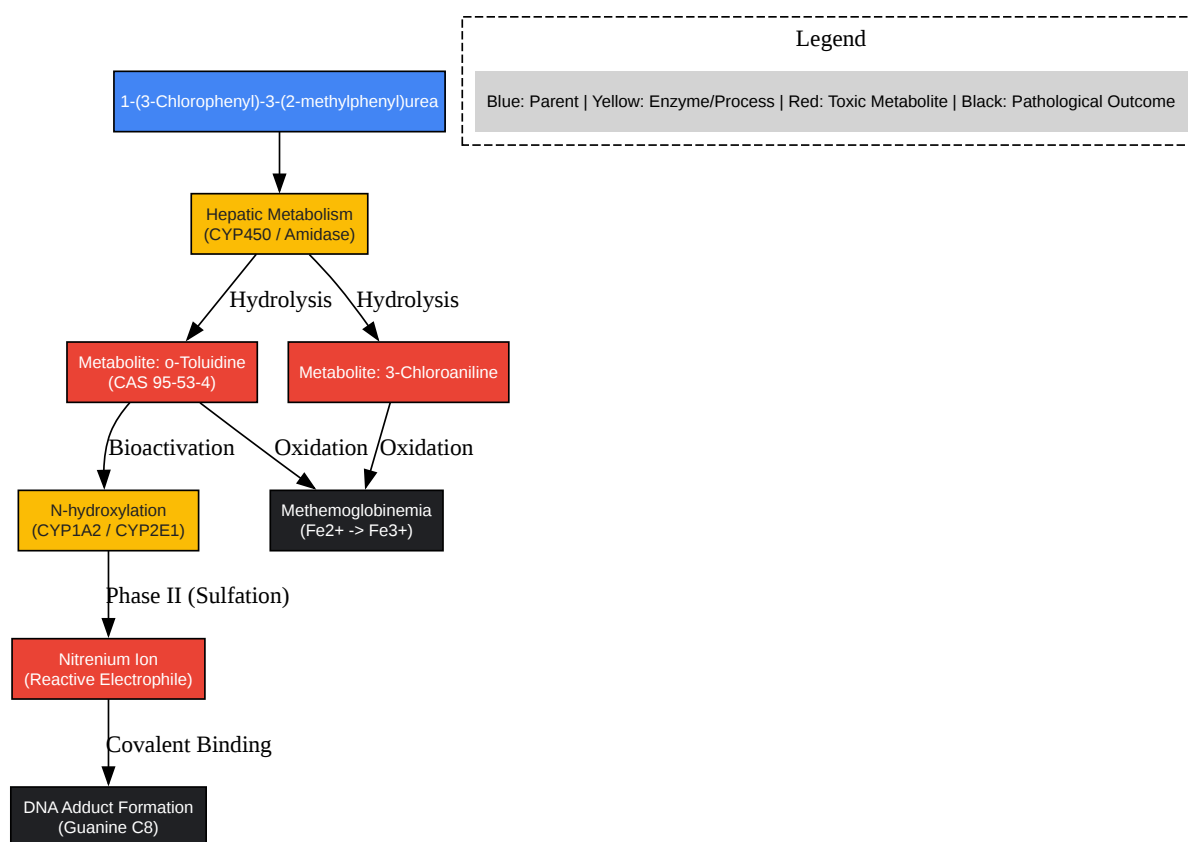
In mammalian systems (hepatic microsomes) and environmental matrices, the urea bridge is susceptible to amidase-mediated hydrolysis.

Reaction:

- Fragment A: 3-Chloroaniline (Toxic, Methemoglobinemia inducer)
- Fragment B: o-Toluidine (Carcinogen, Genotoxin)

## Mechanism of Action (Signaling Pathway)

Below is the pathway illustrating the bioactivation of the o-toluidine metabolite leading to genotoxicity.



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Figure 1: Metabolic activation pathway of **1-(3-Chlorophenyl)-3-(2-methylphenyl)urea** leading to genotoxicity and hematotoxicity.[1]

## Toxicological Profile (Mammalian)

### Acute Toxicity

- Oral (LD50): Predicted to be 500 – 2000 mg/kg (Category 4). While the intact urea is moderately toxic, gastric hydrolysis increases risk.
- Hematotoxicity (Methemoglobinemia): The release of chloroaniline and o-toluidine can oxidize hemoglobin ( $\text{Fe}^{2+}$ ) to methemoglobin ( $\text{Fe}^{3+}$ ), impairing oxygen transport.
  - Symptoms: Cyanosis (blue skin), fatigue, dizziness, chocolate-brown blood.

### Carcinogenicity & Genotoxicity

- Carcinogenicity: High Concern. The metabolite o-toluidine is an IARC Group 1 Carcinogen, specifically linked to urinary bladder cancer in humans.
- Genotoxicity: The parent compound may test negative in standard Ames tests (S. typhimurium) without metabolic activation (S9). However, with S9 activation, the release of aromatic amines typically yields positive mutagenic results.

### Reproductive & Developmental Toxicity

- Endocrine Disruption: Diarylureas (e.g., Triclocarban) are structurally similar and often act as endocrine disruptors, potentially amplifying androgen receptor activity or inhibiting soluble epoxide hydrolase (sEH), which regulates blood pressure and inflammation.

## Safety & Handling Protocols (Industrial Hygiene)

Given the carcinogenic potential of the metabolites, this compound requires Occupational Exposure Band (OEB) 4 or 5 handling strategies.

### Engineering Controls

- Containment: Use a Glovebox or Class II Biological Safety Cabinet (BSC) for all powder handling.

- Ventilation: HEPA-filtered local exhaust ventilation (LEV).
- Closed Systems: For synthesis or formulation, use closed reactor loops to prevent dust generation.

## Personal Protective Equipment (PPE)

| Component   | Specification                                          | Rationale                                                                                |
|-------------|--------------------------------------------------------|------------------------------------------------------------------------------------------|
| Respiratory | PAPR (Powered Air Purifying Respirator) or N99/P3 Mask | Prevents inhalation of particulates that can hydrolyze in the lungs. <a href="#">[1]</a> |
| Dermal      | Double Nitrile Gloves (min 0.11mm) or Laminate Film    | Lipophilic compounds penetrate standard latex rapidly.                                   |
| Body        | Tyvek® Coveralls (Disposable)                          | Prevents contamination of street clothes.                                                |
| Eye         | Chemical Safety Goggles                                | Prevent ocular absorption and irritation.                                                |

## Spill Response

- Evacuate: Clear the area of non-essential personnel.
- PPE Up: Don full PPE including respiratory protection.
- Neutralize: Do NOT use strong acids or bases (accelerates hydrolysis to toxic amines). Use a surfactant-based cleaner.
- Absorb: Use inert absorbent (vermiculite/sand).
- Disposal: Incinerate as hazardous chemical waste (Code: U-List or similar for aromatic amines).

## Experimental Methodologies for Toxicity Assessment[\[2\]](#)

To validate the safety profile of this specific lot or derivative, the following assays are recommended.

## Stability & Hydrolysis Assay (HPLC-UV/MS)

Determine the rate of toxic metabolite formation under physiological conditions.

- Preparation: Dissolve compound in DMSO (stock 10 mM).
- Incubation: Dilute to 10  $\mu$ M in Phosphate Buffered Saline (PBS) at pH 2.0 (gastric), 7.4 (blood), and 9.0. Incubate at 37°C.
- Sampling: Aliquot at 0, 1, 4, and 24 hours.
- Analysis: Analyze via LC-MS/MS monitoring for:
  - Parent:  $[M+H]^+$  ~ 261.7
  - o-Toluidine:  $[M+H]^+$  ~ 108.1
  - 3-Chloroaniline:  $[M+H]^+$  ~ 128.0
- Criterion: >5% hydrolysis indicates high risk of in vivo toxicity.

## Ames Fluctuation Test (Mutagenicity)

Assess genotoxic potential with and without metabolic activation.

- Strains: *S. typhimurium* TA98 (frameshift) and TA100 (base-pair).
- Activation: Perform +/- S9 fraction (rat liver microsomes).
- Dosing: 5-point dose-response (e.g., 0.1 to 100  $\mu$ g/well).
- Readout: Colorimetric change (purple to yellow) indicating reversion and growth.
- Validation: Positive control (2-Aminoanthracene) must work in S9+ wells.

## Regulatory Landscape[2]

- REACH (EU): Likely classified as Carc. 1B or 2 (Presumed Human Carcinogen) due to o-toluidine release.
- TSCA (USA): If not on the inventory, it is subject to SNUR (Significant New Use Rules) restrictions.
- GHS Classification (Proposed):
  - H350: May cause cancer.
  - H302: Harmful if swallowed.
  - H410: Very toxic to aquatic life with long-lasting effects.

## References

- International Agency for Research on Cancer (IARC). (2012). o-Toluidine. Monographs on the Evaluation of Carcinogenic Risks to Humans, Volume 100F. [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 7263, 3-Chloroaniline. [\[Link\]](#)
- European Chemicals Agency (ECHA). (2024). Substance Information: o-Toluidine. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Diarylureas and their degradation products: Ecological Risk Assessment. [\[Link\]](#)

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## Sources

- [1. Anti-Proliferative and Cytoprotective Activity of Aryl Carbamate and Aryl Urea Derivatives with Alkyl Groups and Chlorine as Substituents \[mdpi.com\]](#)

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